

Essential Safety and Logistical Information for Handling CFTRinh-172

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Compound of Interest

Compound Name: CFTRinh-172

Cat. No.: B1212534

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For researchers, scientists, and drug development professionals utilizing **CFTRinh-172**, a potent and selective CFTR chloride channel blocker, adherence to strict safety and handling protocols is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in the laboratory.

Personal Protective Equipment (PPE)

When handling **CFTRinh-172**, appropriate personal protective equipment must be worn to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Item	Specification/Standard
Eye Protection	Safety Glasses or Goggles	Should comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1]
Hand Protection	Chemical-resistant Gloves	Wear appropriate protective gloves to prevent skin exposure. [1] Nitrile or latex gloves are commonly used in laboratory settings.
Body Protection	Laboratory Coat or Gown	Wear appropriate protective clothing to prevent skin exposure. [1] [2]
Respiratory Protection	Not generally required	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use. [1] Use in a well-ventilated area.

Handling and Storage

Proper handling and storage of **CFTRinh-172** are crucial for maintaining its stability and preventing accidental exposure.

Aspect	Procedure
Handling	Use with adequate ventilation. Avoid breathing dust, vapor, mist, or gas. Avoid contact with skin and eyes. Wash thoroughly after handling.[1][2]
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances.[1] Keep container tightly closed. For long-term storage as a powder, -20°C is recommended.[3][4] Stock solutions in DMSO can be stored at -80°C for up to a year.[3][4]

Disposal Plan

Dispose of **CFTRinh-172** and any contaminated materials in accordance with institutional, local, state, and federal regulations.

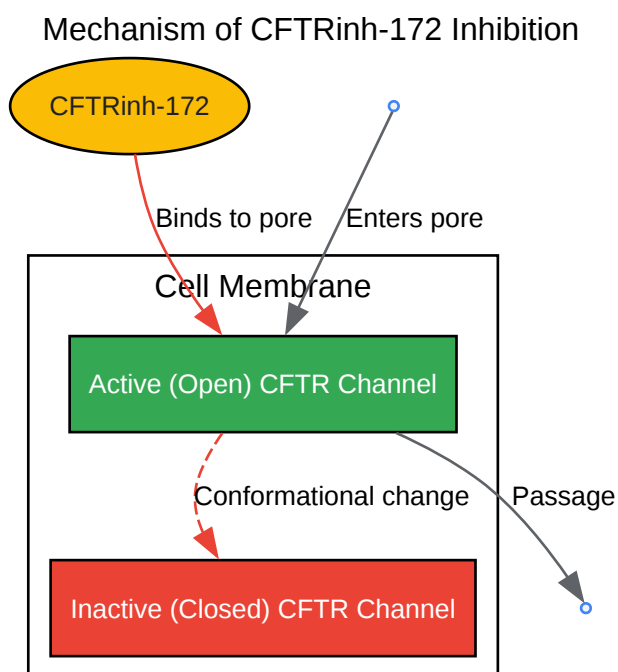
Waste Type	Disposal Method
Unused Compound	Dispose of in a licensed hazardous-waste disposal facility. Do not allow to enter drains, sewers, or watercourses.
Contaminated Materials	Items such as gloves, pipette tips, and empty vials that have come into contact with CFTRinh-172 should be placed in a designated hazardous waste container for incineration.
Solutions	Solutions of CFTRinh-172 should be treated as chemical waste and disposed of through the institution's hazardous waste program.

Mechanism of Action: CFTR Channel Inhibition

CFTRinh-172 is a potent and selective inhibitor of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) chloride channel.[5] It acts as a direct blocker of the channel pore, thereby preventing the transport of chloride ions across the cell membrane. Recent

structural studies have revealed that **CFTRinh-172** binds within the pore of the CFTR channel, stabilizing a closed conformation and physically obstructing the ion passage.[6][7] This inhibition is reversible and occurs in a voltage-independent manner.[8]

The following diagram illustrates the inhibitory action of **CFTRinh-172** on the CFTR channel.



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